

selenium oxychloride CAS number and identifiers

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Compound of Interest

Compound Name: Selenium oxychloride

Cat. No.: B1580534

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An In-depth Technical Guide to **Selenium Oxychloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Selenium oxychloride (SeOCl_2) is a highly reactive inorganic compound with the CAS Number 7791-23-3.[1][2][3][4][5] It is a colorless to yellowish, fuming liquid that serves as a powerful solvent and a chlorinating agent in various chemical syntheses.[4][5][6] Structurally, it is a pyramidal molecule, analogous to thionyl chloride (SOCl_2).[1] Its high dielectric constant and specific conductance make it an interesting, albeit challenging, non-aqueous solvent.[1] This guide provides a comprehensive overview of its chemical identifiers, physicochemical properties, synthesis protocols, reactivity, and safety considerations, tailored for professionals in research and development.

Chemical Identifiers and Nomenclature

Accurate identification is critical for regulatory compliance and safety. **Selenium oxychloride** is known by several names and is registered under various chemical identification systems.

Identifier Type	Value
CAS Number	7791-23-3[1][2][3][4][5]
IUPAC Name	Selenium oxychloride[1]
Synonyms	Seleninyl chloride, Seleninyl dichloride, Selenium(IV) oxychloride, Dichlorooxoselenium[1][2][3][5][7]
Molecular Formula	SeOCl ₂ [1][5][8]
InChI	InChI=1S/Cl2OSe/c1-4(2)3[1][5]
InChIKey	LIRMPIXWGWLNND-UHFFFAOYSA-N[1][5]
SMILES	O=--INVALID-LINK--Cl[1][5]
EC Number	232-244-0[1][3]
UN Number	2879[2][3]
RTECS Number	VS7000000[1]

Physicochemical Properties

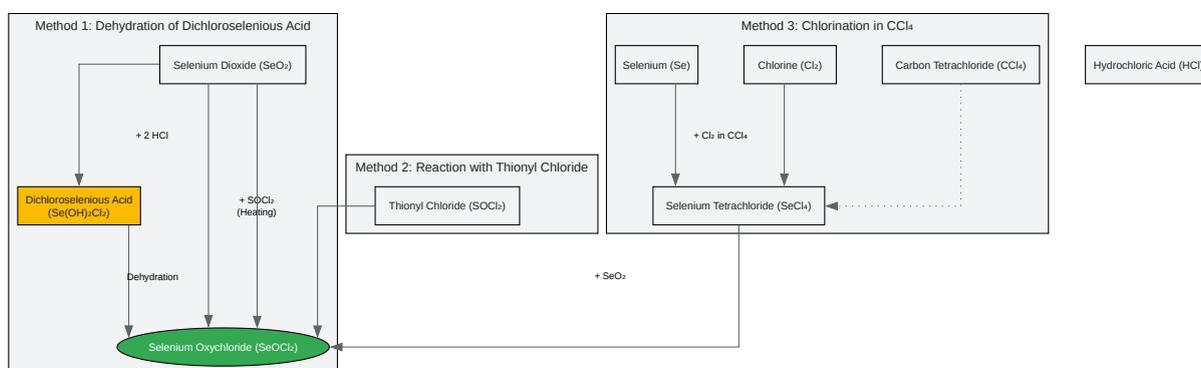
The physical and chemical properties of **selenium oxychloride** dictate its applications and handling requirements. It is a dense, corrosive liquid that is insoluble in water, with which it reacts.[2][3][6]

Property	Value
Molar Mass	165.87 g/mol [1][3]
Appearance	Colorless to yellowish, fuming liquid[4][6][7]
Density	2.42 - 2.44 g/mL[6][8]
Melting Point	8.5 - 10.9 °C[1][6]
Boiling Point	176.4 - 180 °C (decomposes)[1][6][8]
Vapor Pressure	1 mmHg at 94.6°F (34.8°C)[2]
Vapor Density	5.7 (air = 1)[3]
Refractive Index ($n_{D^{20}}$)	1.651[1][6][8]
Solubility	Miscible with carbon tetrachloride, chloroform, carbon disulfide, benzene, and toluene.[3][6][8] Insoluble in water.[2][3][6]

Synthesis and Experimental Protocols

Selenium oxychloride can be prepared via several methods. Below are detailed protocols for the most common laboratory-scale syntheses.

Diagram of Synthesis Pathways



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Caption: Common laboratory synthesis routes for **Selenium Oxychloride**.

Protocol 1: Dehydration of Dichloroselenious Acid[1]

This method involves two main steps and is a common route for preparation.

- Formation of Dichloroselenious Acid: Selenium dioxide (SeO₂) is treated with two equivalents of hydrochloric acid (HCl).
 - $\text{SeO}_2 + 2 \text{HCl} \rightarrow \text{Se(OH)}_2\text{Cl}_2$
- Dehydration: The resulting dichloroselenious acid is then dehydrated to yield **selenium oxychloride** and water.
 - $\text{Se(OH)}_2\text{Cl}_2 \rightarrow \text{SeOCl}_2 + \text{H}_2\text{O}$

- Purification: The crude product is purified by distillation under reduced pressure to prevent decomposition.[9]

Protocol 2: From Selenium Dioxide and Thionyl Chloride[6][8]

This protocol offers a direct conversion using a common laboratory reagent.

- Reaction Setup: A flask is charged with selenium dioxide (SeO_2) and an excess of thionyl chloride (SOCl_2).
- Heating: The mixture is heated, typically under reflux, to drive the reaction to completion.
- Distillation: **Selenium oxychloride** is separated from the reaction mixture by fractional distillation.

Protocol 3: Direct Union in Carbon Tetrachloride[6][10]

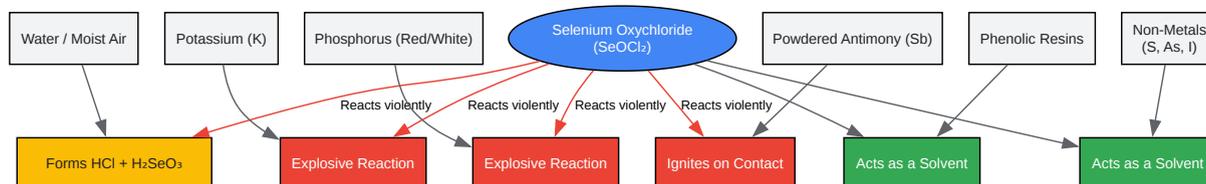
This method involves the direct combination of selenium tetrachloride and selenium dioxide.

- Preparation of SeCl_4 : Selenium tetrachloride (SeCl_4) is first prepared by passing chlorine gas (Cl_2) into a suspension of elemental selenium in carbon tetrachloride (CCl_4).[10]
- Reaction: The resulting SeCl_4 is then reacted with selenium dioxide (SeO_2) in the same solvent.
- Solvent Removal & Purification: The CCl_4 solvent is removed, and the final product is purified by distillation.

Chemical Reactivity and Applications

Selenium oxychloride is a versatile yet hazardous reagent. Its reactivity profile makes it useful as a specialized solvent and a reactant in organic and inorganic synthesis.

Diagram of Chemical Reactivity



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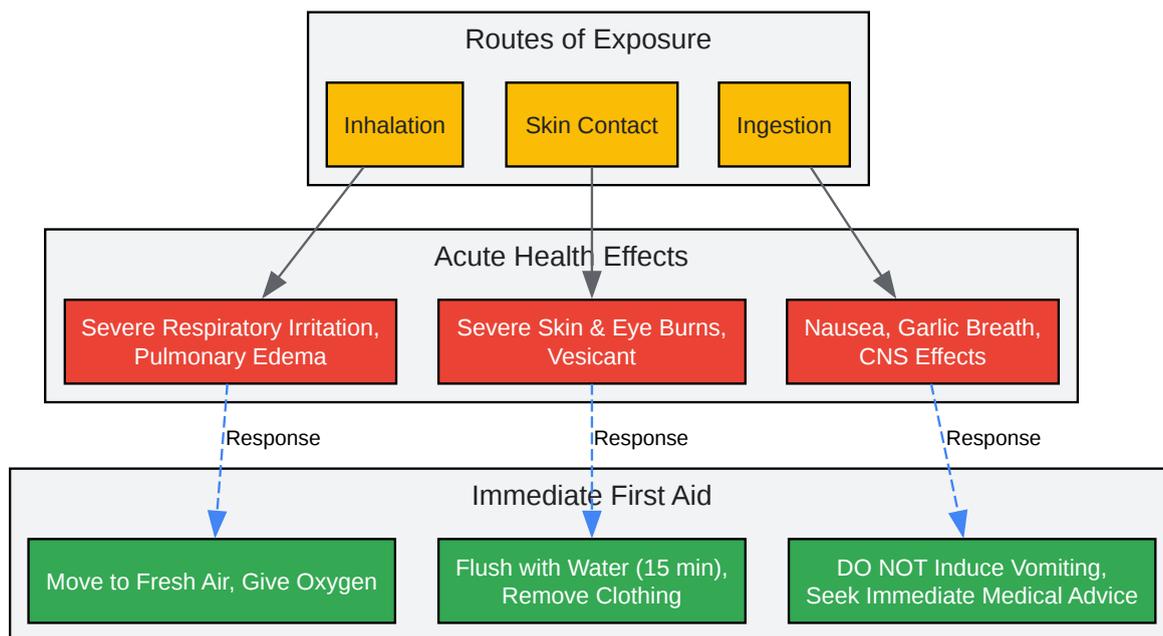
Caption: Reactivity profile of **Selenium Oxychloride** with various substances.

- Reaction with Water: It reacts with water or moist air, decomposing to form hydrochloric acid and selenious acid.[2][6] This reaction is vigorous and produces corrosive fumes.[11]
- Solvent Properties: SeOCl_2 is an excellent solvent for many substances, including synthetic phenolic resins and numerous non-metals like sulfur, selenium, arsenic, and iodine.[5][6][9]
- Chlorinating Agent: It is used as a chlorinating agent in organic synthesis.[5][6] For example, it can be used to prepare α -chloro ketones from ketones.[6]
- Violent Reactions: **Selenium oxychloride** reacts explosively or violently with several substances, including:
 - Potassium: Explodes on contact, even in the cold.[2][6]
 - Phosphorus: White phosphorus reacts explosively, while red phosphorus reacts with the evolution of light and heat.[2][6]
 - Powdered Antimony: Ignites on contact.[2][6]
 - Metal Oxides: Reacts with oxides of silver and lead, evolving light and heat.[2][6]

Safety and Toxicology

Selenium oxychloride is extremely toxic and corrosive, requiring stringent safety protocols during handling and storage.

Diagram of Hazard and Emergency Response



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Caption: Logical workflow for exposure, symptoms, and first aid for SeOCl₂.

Toxicity Data

Hazard Classification	Details
GHS Pictograms	GHS05 (Corrosive), GHS06 (Toxic), GHS08 (Health Hazard), GHS09 (Environmental Hazard)[1]
GHS Hazard Statements	H301 (Toxic if swallowed), H314 (Causes severe skin burns and eye damage), H331 (Toxic if inhaled), H373 (May cause damage to organs through prolonged exposure), H410 (Very toxic to aquatic life with long lasting effects)[1][11]
NFPA 704 Diamond	Health: 3, Flammability: 0, Instability: 1[1]
Acute Toxicity (Oral)	Toxic if swallowed.[11]
Acute Toxicity (Dermal)	May be fatal if absorbed through the skin.[7] An application of 0.01 cc to the skin of rabbits can cause death in under 24 hours.[6]
Acute Toxicity (Inhalation)	Toxic if inhaled; causes corrosive irritation to the respiratory tract and may lead to pulmonary edema.[7][11]
LDLo (Lowest Published)	2 mg/kg (rabbit, dermal)[1]

Handling and Storage

- **Handling:** Work should be conducted in a well-ventilated area, preferably within a fume hood. [11][12][13] Use appropriate personal protective equipment (PPE), including chemical-resistant gloves, splash goggles, a face shield, and protective clothing.
- **Storage:** Store in a dry, cool, and well-ventilated place, separated from incompatible materials such as water, strong bases, potassium, phosphorus, and metal oxides.[6][11][12] Containers should be kept tightly closed.[12]
- **Spills:** In case of a spill, absorb with dry sand or an inert absorbent. Do not use water.[12] Ensure the area is isolated and ventilated.[2]

Chronic Exposure Effects

Chronic exposure to selenium compounds may lead to a condition known as selenosis, characterized by hair and nail loss, skin lesions, garlic-like breath, metallic taste, and abnormalities of the nervous system.[7] It may also cause damage to the liver and kidneys.[4] [7]

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